

# Proper Disposal Procedures for CI-947 (Tacedinaline)

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **CI-947**, also known as Tacedinaline or CI-994. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance. This guidance is intended to supplement, not replace, institutional and regulatory protocols.

## **Immediate Safety and Logistical Information**

**CI-947**, or Tacedinaline, is a selective class I histone deacetylase (HDAC) inhibitor.[1][2][3][4] Before handling, it is imperative to review the Safety Data Sheet (SDS). The primary identified hazard is serious eye irritation.[5]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A lab coat or other protective clothing is mandatory to prevent skin contact.

Handling and Storage:

Avoid breathing dust, fumes, gas, mist, vapors, or spray.



- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Wash hands thoroughly after handling.[5]
- Store in a tightly sealed container in a cool, dry place as recommended on the product insert.
   [5]

**Quantitative Data Summary** 

Property	Value	Source
Chemical Name	4-(acetylamino)-N-(2- aminophenyl)benzamide	[2][3][6]
Synonyms	Tacedinaline, CI-994, PD- 123654, GOE-5549	[1][2][3][6]
Molecular Formula	C15H15N3O2	[2][3][6]
Molecular Weight	269.3 g/mol	[1][2][6]
CAS Number	112522-64-2	[2][3][5][6]
Hazard Statements	H319: Causes serious eye irritation	[5]
IC50 Values	HDAC1: 0.9 μM, HDAC2: 0.9 μM, HDAC3: 1.2 μM, HDAC8: >20 μM	[1][3][4][7]

## **Experimental Protocols**

The primary experimental context for **CI-947** is as a research chemical, specifically a histone deacetylase (HDAC) inhibitor. Its disposal should be treated with the same rigor as any other potent, biologically active compound. While specific experimental protocols for the disposal of **CI-947** are not published, the following general procedures for chemical waste are applicable and should be adapted to institutional guidelines.

General Disposal Protocol for Research-Grade Chemicals:

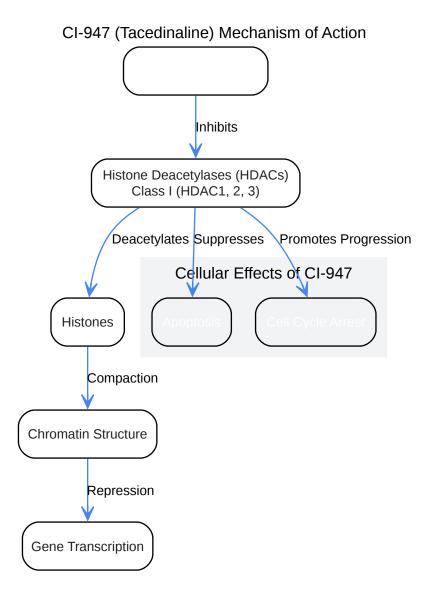


- Segregation: Do not mix **CI-947** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Containerization:
  - Use a designated, leak-proof, and chemically compatible waste container.
  - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("Tacedinaline (CI-947)"), concentration, and the date accumulation started.
- Waste Accumulation:
  - Store the waste container in a designated satellite accumulation area within the laboratory.
  - Keep the container closed except when adding waste.
- Documentation: Maintain a log of the waste generated, including the amount and date.
- Disposal Request: When the container is full or ready for disposal, submit a hazardous
  waste pickup request to your institution's EHS office. Do not dispose of CI-947 down the
  drain or in regular trash.

## **Signaling Pathway and Disposal Workflow Diagrams**

Signaling Pathway of CI-947 (Tacedinaline) as an HDAC Inhibitor



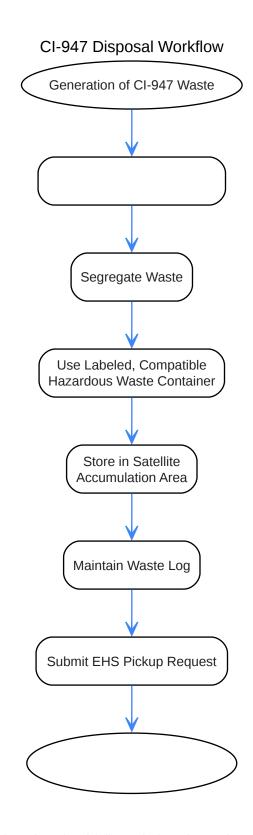


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Caption: Mechanism of action of CI-947 as a class I HDAC inhibitor.

Experimental Workflow for Proper Disposal of CI-947





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